

Benchmarking 2-Methylcyclohexyl Acetate: High-Performance Solvent & Process Intermediate

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Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

CAS No.: 54714-33-9

Cat. No.: B1589711

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Executive Summary: The Hidden Workhorse of Process Chemistry

2-Methylcyclohexyl acetate (2-MCHA) is often overlooked in standard solvent selection guides, yet it represents a critical high-performance tier for specific industrial and research applications. While widely recognized for its organoleptic properties (fruity/tropical notes) in the fragrance industry, its most rigorous application lies in process chemistry, specifically as a working solvent in the anthraquinone process for hydrogen peroxide () production.

For drug development professionals and researchers, 2-MCHA offers a unique profile: it combines the lipophilicity required for difficult extractions with a high boiling point (

) and a favorable toxicity profile ($LD_{50} > 2000$ mg/kg). This guide benchmarks 2-MCHA against standard alternatives like Cyclohexyl Acetate and Amyl Acetate, demonstrating its superior utility in biphasic partitioning systems and high-temperature, low-pressure synthesis.

Chemical Profile & Physicochemical Benchmarking

To understand the utility of 2-MCHA, we must compare it against its structural analogs. Its additional methyl group on the cyclohexane ring imparts higher lipophilicity and steric bulk

compared to cyclohexyl acetate, influencing its partition coefficient (

) and hydrolytic stability.

Table 1: Comparative Performance Metrics

Property	2-Methylcyclohexyl Acetate (Target)	Cyclohexyl Acetate (Standard)	Amyl Acetate (Volatile Alt.)	Significance in Application
CAS Number	5726-19-2	622-45-7	628-63-7	Identity verification.
Boiling Point	182°C	173°C	149°C	Higher BP allows higher reaction temps without pressure vessels.
Flash Point	66°C (Combustible)	58°C	25°C	Safer handling profile (Class IIIA vs Class IC).
Density (20°C)	~0.95 g/cm ³	0.97 g/cm ³	0.87 g/cm ³	Facilitates phase separation in aqueous extractions.
Water Solubility	Low (440 mg/L)	Low (<2 g/L)	Moderate (2 g/L)	Superior for hydrophobic extraction; less solvent loss to aqueous phase.
LogP (Est.)	~2.75	~2.3	~2.25	Higher lipophilicity improves partitioning of non-polar intermediates.
Toxicity (Oral Rat)	LD50 > 2000 mg/kg	LD50 > 6700 mg/kg	LD50 > 6500 mg/kg	All are low acute toxicity; 2-MCHA is a safe process solvent.

Key Insight: The higher boiling point and flash point of 2-MCHA compared to Amyl Acetate make it a safer, more robust choice for scale-up processes where flammability and solvent loss are concerns.

Core Application: The Anthraquinone Process Standard

The "Gold Standard" for 2-MCHA performance is its role in the industrial production of hydrogen peroxide. In this biphasic system, the solvent must dissolve both the oxidized (quinone) and reduced (hydroquinone) forms of the working carrier (anthraquinone) while remaining immiscible with water.

Why 2-MCHA Outperforms Alternatives:

- Superior Partition Coefficient: 2-MCHA exhibits an optimal distribution coefficient (), ensuring that the anthraquinone carrier remains in the organic phase while is efficiently extracted into the aqueous phase.
- Hydrolytic Stability: The steric hindrance provided by the methyl group at the 2-position renders the ester bond more resistant to hydrolysis under the acidic/oxidative conditions of the process compared to linear esters like amyl acetate.
- Selectivity: It minimizes the extraction of organic impurities into the final aqueous product, ensuring high purity.

Emerging Application: Green Process Solvent for Drug Development

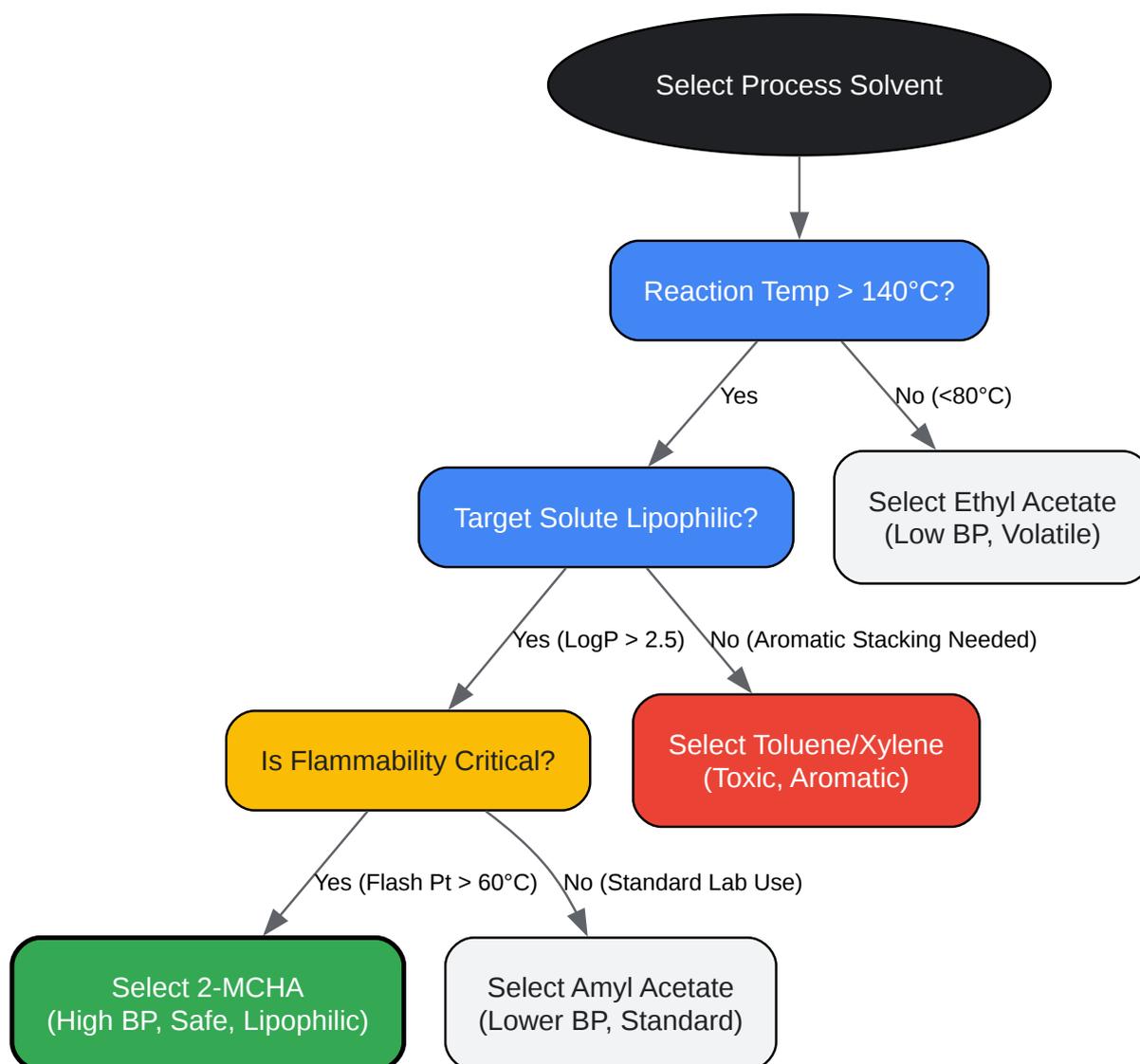
For pharmaceutical researchers, 2-MCHA serves as a "Green Engineering" solvent candidate. Its profile supports Process Intensification:

- High-Temperature/Low-Pressure: Run reactions at 150°C+ without autoclaves (impossible with Ethyl Acetate or Toluene).

- **Azeotropic Drying:** Efficiently removes water from reaction mixtures due to its immiscibility and boiling profile.
- **Chiral Intermediate Potential:** The molecule possesses chiral centers (cis/trans isomers). While typically used as a mixture, the trans-isomer is often preferred for specific steric interactions in chiral resolution processes.

Visualization: Solvent Selection Decision Tree

The following diagram illustrates when a researcher should select 2-MCHA over common alternatives.



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Caption: Decision matrix for selecting 2-MCHA based on temperature requirements, solute polarity, and safety constraints.

Experimental Protocol: Synthesis of High-Purity 2-MCHA

For research labs requiring a verified standard or investigating the synthesis of similar sterically hindered esters, the following protocol provides a high-yield, self-validating pathway.

Phase 1: Hydrogenation of o-Cresol

Objective: Convert o-cresol to 2-methylcyclohexanol.

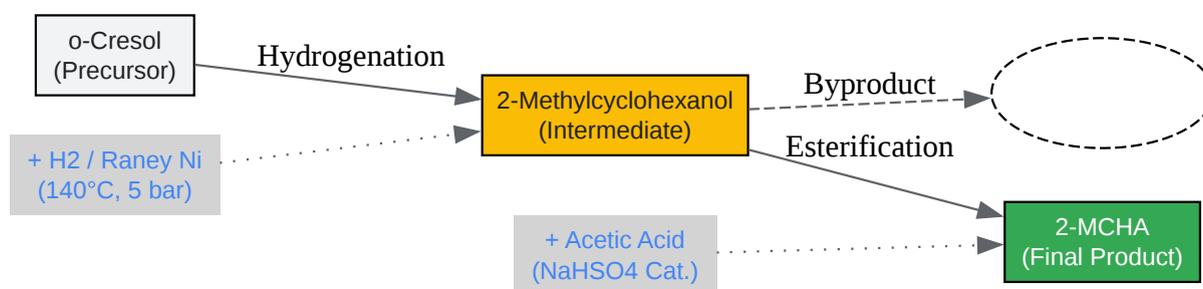
- Reagents: o-Cresol (500g), Methylcyclohexane (Solvent, 350g), Raney Nickel Catalyst (15g net weight).
- Apparatus: High-pressure hydrogenation reactor (2L) with stirring.
- Procedure:
 - Dissolve o-cresol in methylcyclohexane.
 - Load catalyst and purge reactor with
.
 - Pressurize to 5 bar and heat to 140°C.
 - React for 6 hours or until
uptake ceases.
- Validation: GC analysis should show >99% conversion to 2-methylcyclohexanol.

Phase 2: Esterification

Objective: Acetylation of 2-methylcyclohexanol.

- Reagents: 2-Methylcyclohexanol (from Phase 1), Acetic Acid (1.2 molar eq), Catalyst (NaHSO₄ or Sulfonic Acid Resin).[1]
- Apparatus: Reaction vessel with Dean-Stark trap (for water removal).
- Procedure:
 - Mix alcohol and acetic acid with catalyst.[1]
 - Heat to reflux (~100-120°C).[1]
 - Continuously remove water via azeotrope to drive equilibrium (Le Chatelier's principle).
 - Endpoint: When water collection stops (approx 2-3 hours).
- Purification:
 - Neutralize with Sodium Bicarbonate (pH 6.5-7.5).
 - Wash with brine.
 - Vacuum distill to collect the fraction at 182°C (atmospheric equiv).

Visualization: Synthesis Pathway



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Caption: Two-step synthesis pathway from o-cresol to **2-Methylcyclohexyl acetate** via hydrogenation and esterification.[1][2][3][4][5][6][7][8]

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- To cite this document: BenchChem. [Benchmarking 2-Methylcyclohexyl Acetate: High-Performance Solvent & Process Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1589711#benchmarking-2-methylcyclohexyl-acetate-performance-in-specific-applications>]

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